

Molecular Weight of 9-[2-(Diethylphosphonomethoxy)propyl-d6] Adenine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-[2-(Diethylphosphonomethoxy)propyl-d6] Adenine

Cat. No.: B561976

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The molecular weight of **9-[2-(Diethylphosphonomethoxy)propyl-d6] Adenine** is 349.36 g/mol. [1][2][3][4] This value is determined based on its molecular formula, C13H16D6N5O4P. [2][3]

Chemical and Physical Properties

Below is a summary of the key chemical and physical properties of this compound.

Property	Value
Molecular Formula	C13H16D6N5O4P
Molecular Weight	349.36 g/mol
CAS Number	1020719-38-3
Isotopic Enrichment	98% D

Table 1: Key properties of **9-[2-(Diethylphosphonomethoxy)propyl-d6] Adenine**.

Methodology for Molecular Weight Calculation

The molecular weight is calculated by summing the atomic weights of all atoms present in the molecular formula. It is crucial to account for the isotopic substitution of six hydrogen atoms

with deuterium.

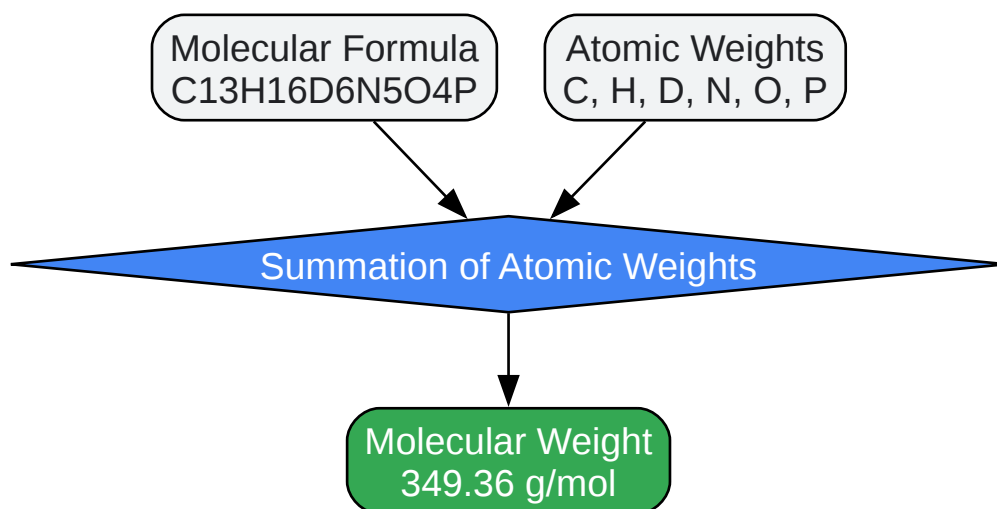
Standard Atomic Weights Used:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u
- Deuterium (D): 2.014 u
- Nitrogen (N): 14.007 u
- Oxygen (O): 15.999 u
- Phosphorus (P): 30.974 u

Calculation: $(13 \times 12.011) + (16 \times 1.008) + (6 \times 2.014) + (5 \times 14.007) + (4 \times 15.999) + (1 \times 30.974) = 349.36 \text{ g/mol}$

Logical Relationship of Components

The following diagram illustrates the relationship between the molecular formula and the final calculated molecular weight.



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References

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